

# physical and chemical properties of Viscidulin II

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Viscidulin II

Cat. No.: B3030588

[Get Quote](#)

## Viscidulin II: A Technical Guide for Researchers

### Abstract

**Viscidulin II**, a flavonoid compound, has been identified as a molecule of interest within the scientific community. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Viscidulin II**. Due to the limited availability of detailed experimental data and biological studies directly pertaining to **Viscidulin II** in the public domain, this document primarily summarizes predicted data and information on closely related compounds to guide future research endeavors.

### Introduction

Flavonoids are a diverse group of natural products known for their wide range of biological activities. **Viscidulin II** belongs to this class of compounds and possesses a core structure that suggests potential for pharmacological applications. This guide aims to consolidate the available information on **Viscidulin II** for researchers, scientists, and drug development professionals, highlighting the current knowledge gaps and opportunities for further investigation.

### Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **Viscidulin II** are not extensively reported in publicly accessible literature. The following table summarizes the available predicted data for **Viscidulin II**, primarily sourced from computational models.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>14</sub> O <sub>7</sub>	PubChem
Molecular Weight	330.29 g/mol	PubChem
Monoisotopic Mass	330.073948 g/mol	PubChem
Predicted XLogP3-AA	2.2	PubChem
Predicted Hydrogen Bond Donor Count	4	PubChem
Predicted Hydrogen Bond Acceptor Count	7	PubChem
Predicted Rotatable Bond Count	3	PubChem
Predicted Tautomer Count	11	PubChem
Predicted Exact Mass	330.073948 g/mol	PubChem
Predicted pKa (strongest acidic)	6.2	Chemicalize
Predicted pKa (strongest basic)	-3.7	Chemicalize

## Spectroscopic Data

Comprehensive experimental spectroscopic data for **Viscidulin II**, including detailed <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and UV-Vis spectra, are not readily available in the scientific literature. Researchers undertaking the synthesis or isolation of **Viscidulin II** will need to perform these analyses to fully characterize the compound.

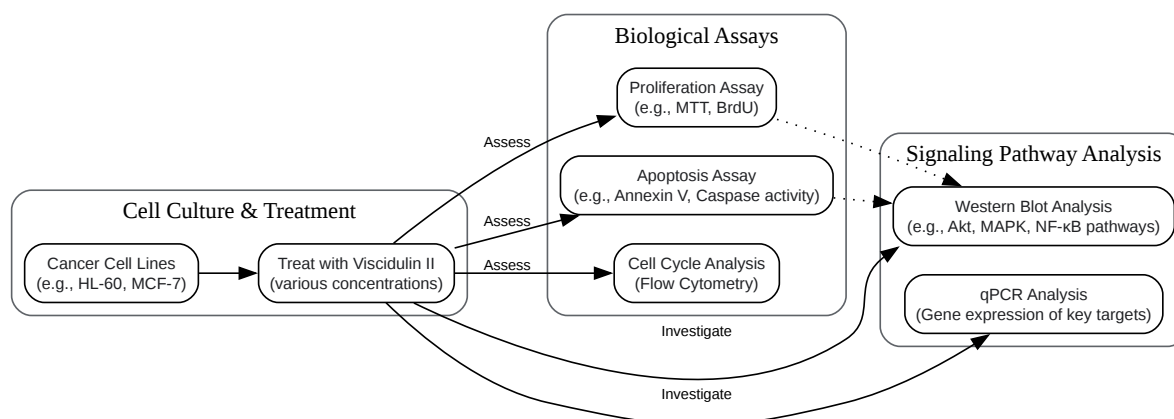
## Biological Activity and Signaling Pathways

Currently, there is a significant lack of published research on the biological activity and mechanism of action of **Viscidulin II**. However, studies on related compounds, such as **Viscidulin III**, offer some insights into potential areas of investigation. **Viscidulin III**, isolated from *Scutellaria viscidula*, has been reported to exhibit anti-proliferative effects against the HL-

60 human leukemia cell line. This suggests that **Viscidulin II** may also possess cytotoxic or cytostatic properties against cancer cell lines.

#### Hypothetical Signaling Pathway for Investigation:

Given the common mechanisms of action for flavonoids with anti-cancer properties, a potential avenue for research would be the investigation of **Viscidulin II**'s effect on key signaling pathways involved in cell proliferation, apoptosis, and inflammation. A hypothetical workflow for such an investigation is presented below.



[Click to download full resolution via product page](#)

Caption: A logical workflow for investigating the potential anti-cancer activity of **Viscidulin II**.

## Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Viscidulin II** are not available in the current body of scientific literature. Researchers should refer to general methods for flavonoid isolation from plant sources, such as *Scutellaria viscidula*, and standard protocols for in vitro biological assays.

#### General Protocol for Flavonoid Isolation:

- **Extraction:** Dried and powdered plant material (e.g., roots of *Scutellaria viscidula*) is extracted with a suitable solvent, such as methanol or ethanol, at room temperature.
- **Fractionation:** The crude extract is then partitioned successively with solvents of increasing polarity (e.g., hexane, chloroform, ethyl acetate, and water) to separate compounds based on their polarity.
- **Chromatography:** The fractions are subjected to various chromatographic techniques, such as column chromatography (using silica gel or Sephadex LH-20) and preparative high-performance liquid chromatography (HPLC), to isolate individual compounds.
- **Structure Elucidation:** The structure of the isolated compound is determined using spectroscopic methods, including Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HMQC, and HMBC).

## Conclusion and Future Directions

The information available on **Viscidulin II** is currently limited, presenting a clear opportunity for further research. The primary focus should be on the isolation or synthesis of **Viscidulin II** to enable the experimental determination of its physical, chemical, and biological properties. Investigating its potential anti-proliferative and anti-inflammatory activities, based on the known effects of related flavonoids, would be a logical starting point. Elucidation of its mechanism of action and the signaling pathways it modulates will be crucial for understanding its therapeutic potential. This technical guide serves as a foundational document to encourage and guide these future research efforts.

- To cite this document: BenchChem. [physical and chemical properties of Viscidulin II]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3030588#physical-and-chemical-properties-of-viscidulin-ii\]](https://www.benchchem.com/product/b3030588#physical-and-chemical-properties-of-viscidulin-ii)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)